

Application of 3-Ethyl-2-methyl-3-pentanol in Fragrance Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-2-methyl-3-pentanol

Cat. No.: B1330359

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These application notes provide a comprehensive overview of the potential use of **3-Ethyl-2-methyl-3-pentanol** as a fragrance ingredient. While not extensively documented in perfumery literature, its structural characteristics as a tertiary alcohol suggest potential applications in the creation of novel fragrance compositions. This document outlines its synthesis, potential olfactory properties based on structurally related compounds, and protocols for its incorporation into fragrance formulations.

Introduction

3-Ethyl-2-methyl-3-pentanol is a tertiary octanol with the chemical formula $C_8H_{18}O$. Alcohols are a fundamental class of compounds in the fragrance industry, serving both as solvents and as key components of scent profiles.^{[1][2][3]} While primary and secondary alcohols are more common as fragrance ingredients, tertiary alcohols offer unique chemical stability and can contribute to complex and long-lasting scents. The application of **3-Ethyl-2-methyl-3-pentanol** in fragrance synthesis is an area ripe for exploration, with the potential to yield novel and interesting olfactory experiences.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethyl-2-methyl-3-pentanol** is provided in the table below. These properties are essential for understanding its behavior in fragrance formulations, including its volatility and solubility.

Property	Value
Molecular Formula	C8H18O
Molecular Weight	130.23 g/mol
CAS Number	597-05-7
Appearance	Colorless to almost colorless clear liquid
Boiling Point	Not available
Density	Not available
Flash Point	Flammable liquid and vapor

Data sourced from various chemical databases.

Olfactory Profile and Potential Applications

Direct olfactory data for **3-Ethyl-2-methyl-3-pentanol** is not readily available in public literature. However, by examining structurally similar molecules, a potential scent profile can be inferred.

- 2,3-Dimethyl-3-pentanol, a C7 tertiary alcohol, is described as having a "fruity odor" and a "special mellow fragrance".^{[4][5]}
- 3-Methyl-3-pentanol, another tertiary alcohol, is characterized by a "powerful fruity green leafy" scent.^[6]

Based on these related compounds, it is plausible that **3-Ethyl-2-methyl-3-pentanol** possesses a fruity, mellow, and potentially green aroma. This profile would make it a valuable component in a variety of fragrance compositions:

- **Fruity Accords:** It could be used to enhance and add complexity to apple, pear, or berry notes.
- **Floral Compositions:** A subtle fruity-green character could lift and modernize white floral or rose accords.

- Woody and Green Fragrances: Its potential green facets could complement herbaceous and woody notes, providing a fresh, natural feel.

The stability of tertiary alcohols also suggests that it could act as a modifier, helping to blend and fix other, more volatile fragrance components.

Synthesis of 3-Ethyl-2-methyl-3-pentanol

The most common and efficient method for the synthesis of tertiary alcohols like **3-Ethyl-2-methyl-3-pentanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone or ester.

Reaction Scheme:

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